Application Notes and Protocols: Dibutyl Xanthogen Disulfide as a Vulcanization Accelerator

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Compound of Interest

Compound Name:	*Dibutyl xanthogen disulfide*
CAS No.:	*105-77-1*
Cat. No.:	*B086037*

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Authored by: Senior Application Scientist

Abstract

This document provides a comprehensive technical guide on the application of **Dibutyl Xanthogen Disulfide** (also known as Accelerator CPB) as a vulcanization accelerator in various elastomers. These notes delve into its mechanism of action, offer detailed experimental protocols for its evaluation, and present its performance characteristics. Emphasis is placed on its role as a "nitrosamine-safe" accelerator, a critical consideration in the development of materials for medical and pharmaceutical applications. While specific quantitative data for **Dibutyl Xanthogen Disulfide** is limited in publicly available literature, this guide incorporates illustrative data from its close analog, Diisopropyl Xanthogen Disulfide (DIXP), to provide valuable performance insights.

Introduction to **Dibutyl Xanthogen Disulfide**

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Dibutyl Xanthogen Disulfide is an organic compound utilized as a fast-acting accelerator in the sulfur vulcanization of a range of elastomers, including natural rubber (NR), styrene-butadiene rubber (SBR), and nitrile rubber (NBR)[1][2][3]. A key advantage of this accelerator is its nitrogen-free chemical structure, which precludes the formation of carcinogenic N-nitrosamines during the high-temperature vulcanization process[4][5]. This characteristic makes it a highly desirable component in the formulation of rubber articles intended for sensitive applications, such as medical devices, pharmaceutical stoppers, and consumer products where toxicological safety is paramount.

Furthermore, **Dibutyl Xanthogen Disulfide** is classified as a "fugitive" accelerator. During vulcanization, it decomposes into volatile byproducts that largely dissipate from the rubber matrix, resulting in a final product with minimal residual accelerator[6][7][8]. This attribute is particularly beneficial in applications requiring high purity and low levels of extractables and leachables.

Mechanism of Action

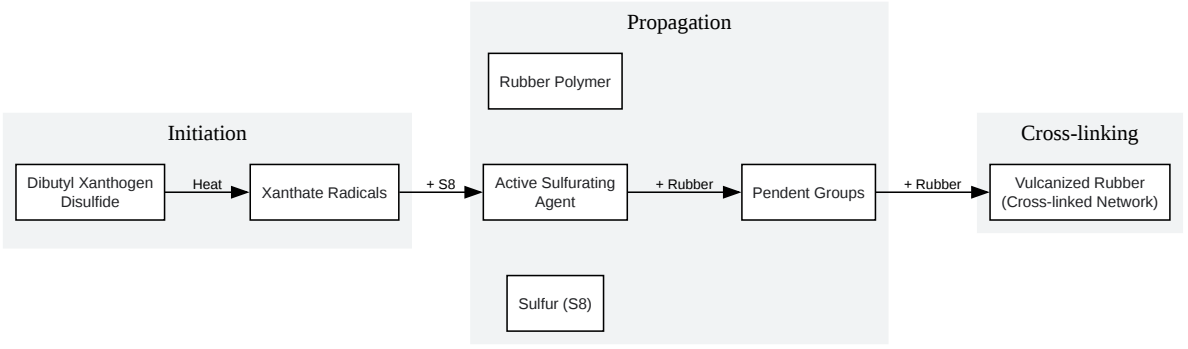
The vulcanization of rubber with sulfur is a chemical process that establishes cross-links between polymer chains, transforming the material from a soft, plastic state to a strong, elastic one. This process is inherently slow and inefficient. Vulcanization accelerators, such as **Dibutyl Xanthogen Disulfide**, are crucial for increasing the rate of vulcanization and improving the efficiency of sulfur utilization[4][9].

Dibutyl Xanthogen Disulfide functions as a sulfur donor. The proposed mechanism involves the thermal decomposition of the disulfide bond, leading to the formation of active sulfurating species. These species then react with the rubber polymer chains to form cross-links. The general mechanism can be outlined as follows:

- Decomposition of the Accelerator: At vulcanization temperatures, the disulfide bond in the **Dibutyl Xanthogen Disulfide** molecule cleaves, generating xanthate radicals.
- Formation of Active Sulfurating Agent: These radicals interact with elemental sulfur (S8) to form a more reactive polysulfidic intermediate.
- Reaction with Rubber: This active sulfurating agent then reacts with the polymer chains, creating pendent accelerator groups with attached sulfur atoms.

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- Cross-link Formation: Finally, these pendent groups react with other polymer chains to form stable sulfur cross-links (mono-, di-, and polysulfidic), resulting in a three-dimensional vulcanized network.



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Caption: Proposed mechanism of vulcanization with **Dibutyl Xanthogen Disulfide**.

Application and Performance Characteristics

Dibutyl Xanthogen Disulfide is a versatile accelerator suitable for a variety of elastomers. It is known for providing a fast cure rate and can be used as a primary accelerator or in combination with other accelerators to achieve specific properties[1][2].

Dosage and Formulation

A general dosage for **Dibutyl Xanthogen Disulfide** is approximately 2 parts per hundred rubber (phr)[1]. It is often used in conjunction with activators such as zinc oxide and stearic acid, which are essential for an efficient vulcanization process. In some formulations, it may be combined with other accelerators, such as dibenzylamine and monobenzylamine, to further modify the cure characteristics and final properties of the vulcanizate[1].

Table 1: Exemplar Base Formulation for Natural Rubber (NR)

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Ingredient	Dosage (phr)
Natural Rubber (SMR-L)	100.0
Zinc Oxide	5.0
Stearic Acid	2.0
Sulfur	2.5
Dibutyl Xanthogen Disulfide	2.0

Cure Characteristics: A Comparative Insight with DIXP

While specific cure data for **Dibutyl Xanthogen Disulfide** is not extensively published, studies on its close analog, Diisopropyl Xanthogen Disulfide (DIXP), provide valuable insights into the expected performance. When used in a binary system with an accelerator like N-tert-butyl-2-benzothiazolesulfenamide (TBBS), a synergistic effect is often observed, allowing for the fine-tuning of scorch time and cure time[10][11].

Table 2: Illustrative Cure Characteristics of a DIXP/TBBS Binary System in Natural Rubber at 150°C (Data is for Diisopropyl Xanthogen Disulfide (DIXP) and serves as a reference)

Accelerator System (DIXP/TBBS Ratio)	Scorch Time (ts2, min)	Optimum Cure Time (t90, min)
2.0 / 0.0	~ 2.5	~ 8.0
1.4 / 0.6	~ 3.0	~ 9.5
1.0 / 1.0	~ 3.5	~ 11.0
0.6 / 1.4	~ 4.0	~ 12.5
0.0 / 2.0	~ 4.5	~ 14.0

Source: Adapted from studies on DIXP/TBBS binary systems[10][11].

This data illustrates that by adjusting the ratio of the xanthogen disulfide accelerator, formulators can control the onset of vulcanization (scorch time) and the overall time required to

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reach optimal cure.

Physical Properties of Vulcanizates

The physical properties of the final rubber product are highly dependent on the vulcanization system. The use of xanthogen disulfide accelerators can influence tensile strength, elongation at break, and modulus.

Table 3: Illustrative Physical Properties of Natural Rubber Vulcanizates with a DIXP/TBBS Binary System (Data is for Diisopropyl Xanthogen Disulfide (DIXP) and serves as a reference)

Accelerator System (DIXP/TBBS Ratio)	Tensile Strength (MPa)	Elongation at Break (%)	Modulus at 300% (MPa)
2.0 / 0.0	~ 20	~ 600	~ 8
1.4 / 0.6	~ 22	~ 580	~ 10
1.0 / 1.0	~ 24	~ 550	~ 12
0.6 / 1.4	~ 26	~ 520	~ 14
0.0 / 2.0	~ 28	~ 500	~ 16

Source: Adapted from studies on DIXP/TBBS binary systems[10][11].

The data suggests that while xanthogen disulfides used alone may result in lower modulus and tensile strength compared to some conventional accelerators, their combination in a binary system can lead to a desirable balance of properties[10][12][13].

Experimental Protocols

The following protocols outline the standard laboratory procedures for evaluating the performance of **Dibutyl Xanthogen Disulfide** as a vulcanization accelerator.

Materials and Equipment

- Elastomer: Natural Rubber (NR), Styrene-Butadiene Rubber (SBR), or Nitrile Rubber (NBR)
- Additives: **Dibutyl Xanthogen Disulfide**, Zinc Oxide, Stearic Acid, Sulfur

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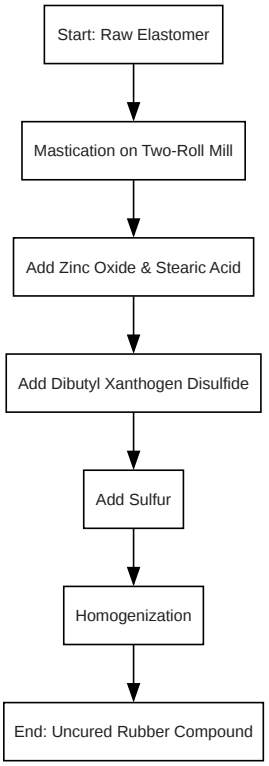
- Equipment:
  - Two-roll mill
  - Analytical balance
  - Oscillating disc rheometer (ODR) or Moving die rheometer (MDR)
  - Compression molding press
  - Tensile testing machine
  - Hardness tester (Durometer)

Protocol 1: Compounding of the Rubber

This protocol describes the mixing procedure for incorporating the accelerator system into the rubber base.

- Mastication: Pass the raw elastomer through the two-roll mill until a cohesive band is formed and the desired viscosity is achieved.
- Incorporation of Activators: Add zinc oxide and stearic acid to the rubber on the mill and mix until fully dispersed.
- Addition of Accelerator: Introduce the pre-weighed **Dibutyl Xanthogen Disulfide** to the compound and continue mixing.
- Addition of Sulfur: Add the sulfur to the mix as the final ingredient to prevent premature vulcanization (scorching).
- Homogenization: Continue to pass the compound through the mill, cutting and blending, until a homogenous mixture is obtained.

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Caption: Experimental workflow for rubber compounding.

Protocol 2: Evaluation of Cure Characteristics

This protocol uses a rheometer to determine the vulcanization characteristics of the compounded rubber.

- Sample Preparation: Take a sample of the uncured rubber compound of the appropriate weight for the rheometer.
- Instrument Setup: Set the rheometer to the desired vulcanization temperature (e.g., 150°C, 160°C, or 170°C).
- Data Acquisition: Place the sample in the heated cavity of the rheometer and start the test. The instrument will measure the torque as a function of time.
- Analysis: From the resulting rheograph, determine the following parameters:
  - Minimum Torque (ML): An indicator of the viscosity of the uncured compound.

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- Maximum Torque (MH): Related to the stiffness and cross-link density of the fully cured rubber.
- Scorch Time (ts2): The time taken for the torque to rise by 2 units from the minimum, indicating the onset of vulcanization.
- Optimum Cure Time (t90): The time required to reach 90% of the maximum torque, representing the optimal state of cure.

Protocol 3: Preparation and Testing of Vulcanized Rubber

This protocol describes the vulcanization of the rubber compound and the subsequent testing of its physical properties.

- Molding and Curing: Place the uncured rubber compound into a mold of the desired shape (e.g., sheets for tensile testing) and place it in a compression molding press preheated to the vulcanization temperature. Apply pressure and cure for the predetermined optimum cure time (t90).
- Sample Conditioning: After curing, remove the vulcanized rubber from the mold and allow it to cool and condition at room temperature for at least 24 hours before testing.
- Tensile Testing: Die-cut dumbbell-shaped specimens from the vulcanized sheets. Use a tensile testing machine to measure the tensile strength, elongation at break, and modulus at a specific elongation (e.g., 300%).
- Hardness Testing: Measure the hardness of the vulcanized rubber using a durometer.

Safety and Handling

Dibutyl Xanthogen Disulfide should be handled in accordance with its Safety Data Sheet (SDS). It is harmful if swallowed and may cause skin and eye irritation[14][15]. Appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn when handling this chemical. Ensure adequate ventilation to avoid the inhalation of any dust or fumes.

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Conclusion

Dibutyl Xanthogen Disulfide is an effective and versatile vulcanization accelerator with the significant advantage of being "nitrosamine-safe." Its fugitive nature, leading to minimal residues in the final product, makes it an excellent choice for high-purity applications. While detailed quantitative performance data for the dibutyl variant is not as prevalent as for its diisopropyl analog, the provided protocols and comparative data offer a solid foundation for researchers and scientists to evaluate its suitability for their specific rubber formulations. The ability to be used in binary systems provides formulators with the flexibility to fine-tune the cure characteristics and physical properties of the vulcanized rubber to meet demanding application requirements.

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